

Alternatives to DDMAT for RAFT Polymerization: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-
(((Dodecylthio)carbonothioyl)thio)-
2-methylpropanoic acid

Cat. No.: B1251439

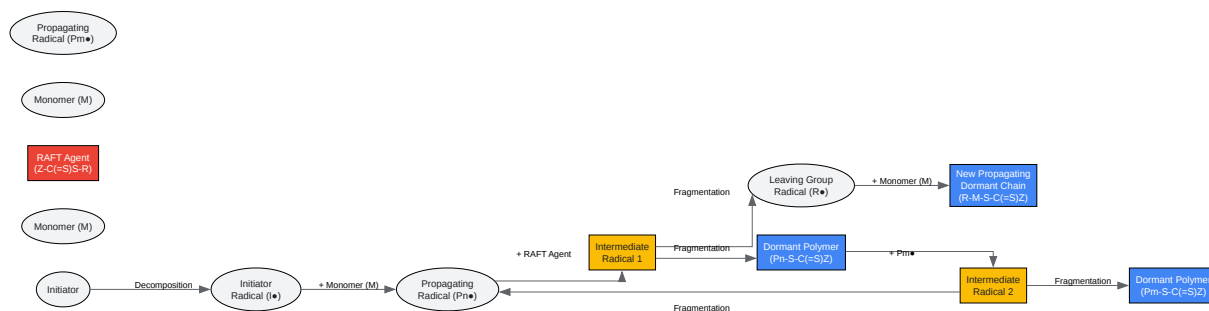
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of alternatives to 2-(Dodecylthiocarbonothioylthio)-2-methylpropanoic acid (DDMAT) for Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization. This document explores a range of chain transfer agents (CTAs), detailing their chemical structures, mechanisms, and applications, with a focus on providing actionable data and protocols for laboratory use.

Introduction to RAFT Polymerization and the Role of Chain Transfer Agents

Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization is a powerful and versatile controlled radical polymerization technique that allows for the synthesis of polymers with well-defined architectures, molecular weights, and low polydispersity.^{[1][2]} The key to this control lies in the choice of a suitable chain transfer agent (CTA). The CTA mediates the polymerization by reversibly transferring a propagating radical between active and dormant polymer chains, as illustrated in the general mechanism below.



General Structure of a RAFT Agent

Z	Z = Activating Group
C(=S)S	
R	R = Leaving Group

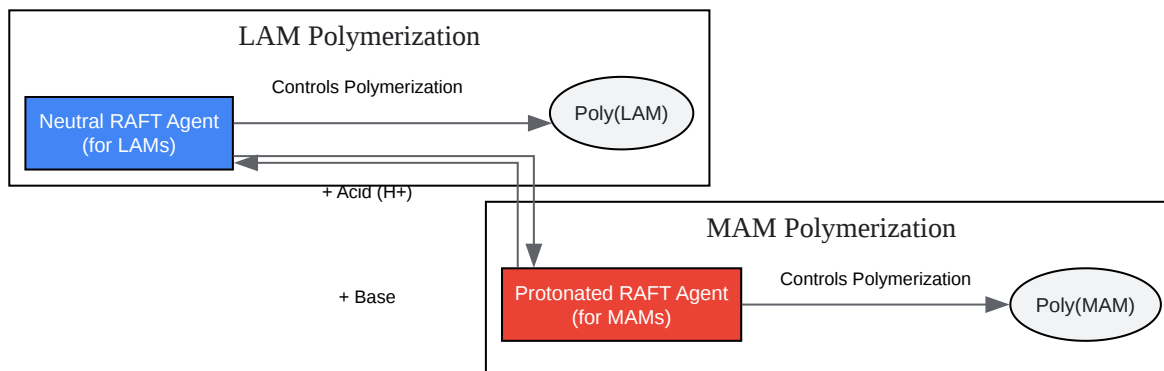
Classes of RAFT Agents

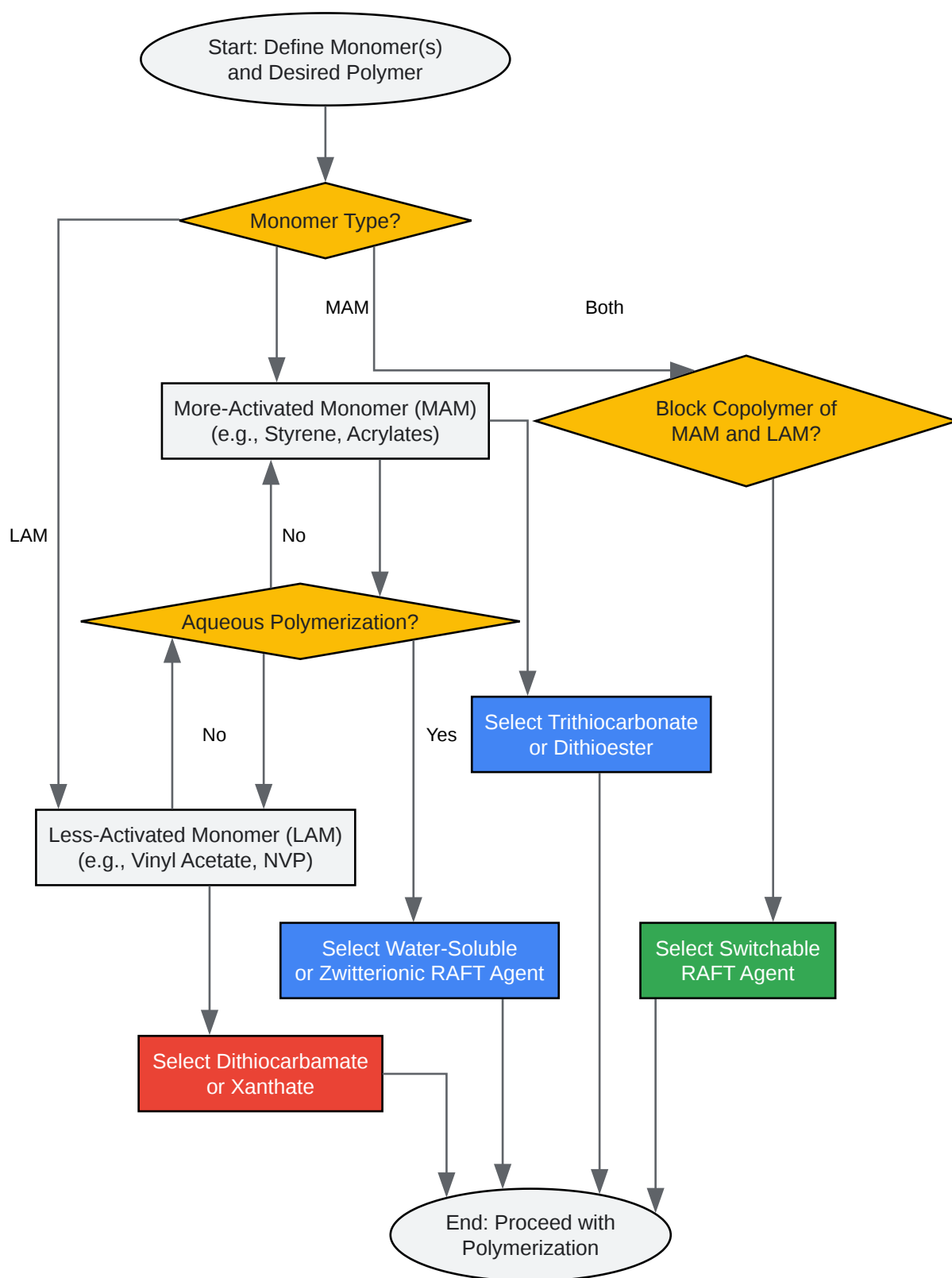
S-R'	Trithiocarbonates
C(=S)S	
R	

NR'R''	Dithiocarbamates
C(=S)S	
R	

O-R'	Xanthates
C(=S)S	
R	

R' (alkyl/aryl)	Dithioesters
C(=S)S	
R	





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References

- 1. Choice of photo-excitation conditions in xanthate-supported photo-iniferter (XPI) RAFT polymerization - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
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